

Research Summary: *Ganoderma lucidum* against Pneumonia

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Compound Focus: Lucidal

CAS No.: 252351-96-5

Cat. No.: S3323367

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The following table summarizes the key quantitative findings and methodologies from the study, which focused on the triterpenoid compound **Ganodermanontriol** [1]:

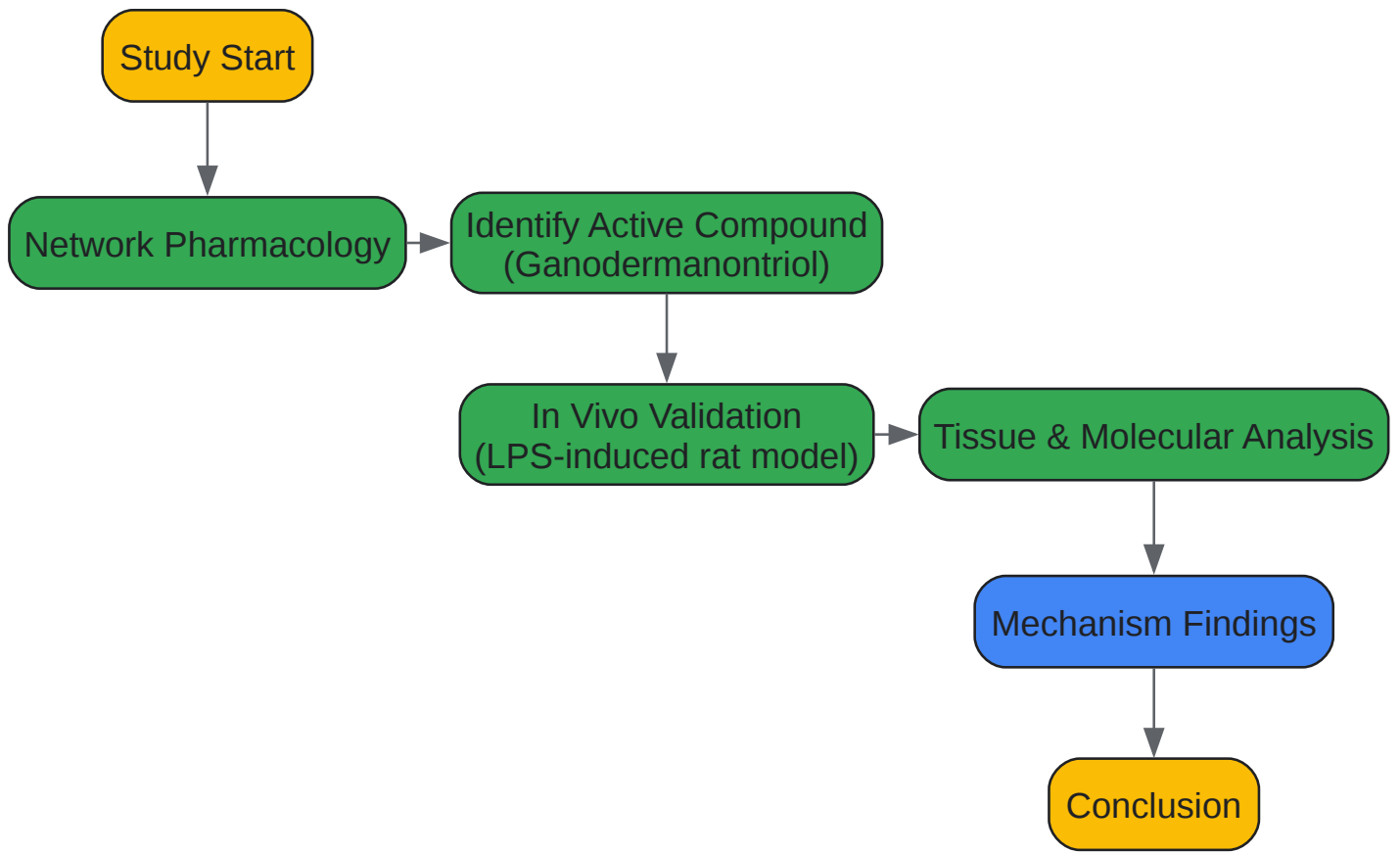
Aspect	Details
Study Objective	Evaluate efficacy of <i>G. lucidum</i> for pneumonia treatment and uncover anti-inflammatory mechanisms of its active constituents [1].
Key Compound	Ganodermanontriol (the most prominent of 8 triterpenoids identified in the ethanol extract via HPLC/LC-MS) [1].

| **Core Findings** | - Reduced lung tissue damage in LPS-induced pneumonia rat models.

- Downregulated pro-inflammatory mediators (TNF- α , IL-6, IL-1 β).
- Inhibited the **TNF/NF- κ B/MAPKs** signaling pathways [1]. | **Identified Targets** | TNF, EGFR, ESR1, HIF1A, HSP90AA1, SRC (via network pharmacology and molecular docking) [1]. |

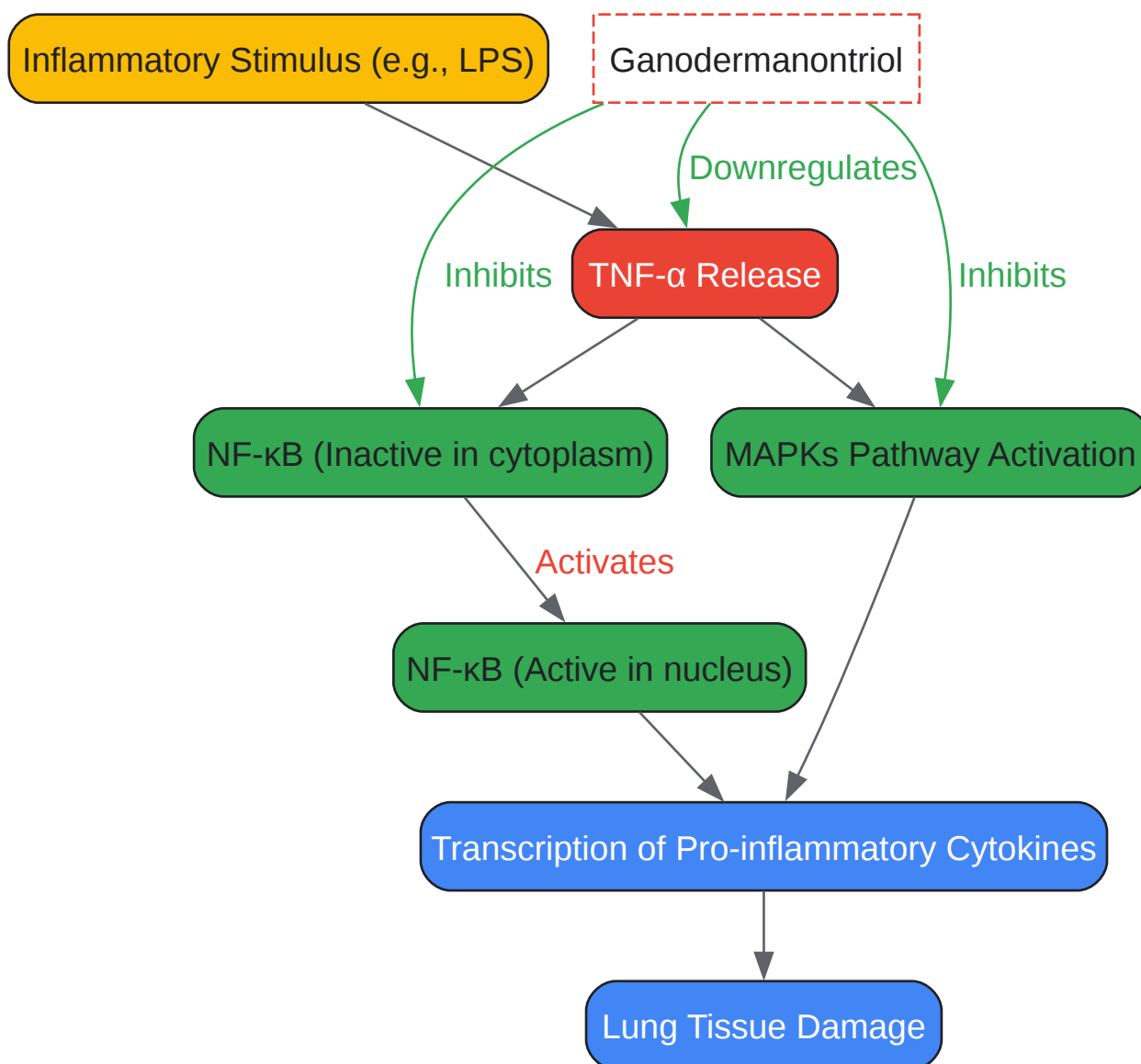
Experimental Workflow and Signaling Pathway

The research employed an integrated approach to validate the effects of Ganodermanontriol. The workflow and the key signaling pathway it inhibits are visualized below.



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Experimental workflow from network pharmacology to in vivo validation [1].



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Proposed mechanism by which Ganodermanontriol inhibits inflammatory signaling in pneumonia [1].

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References

1. Network Pharmacology and Experimental Validation Reveal ... [pmc.ncbi.nlm.nih.gov]

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